

Technical Guide: Reactivity & Applications of Dimethyl 2-(aminomethyl)malonate

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Compound of Interest

Compound Name: 1,3-Dimethyl 2-(aminomethyl)propanedioate

Cat. No.: B13311926

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Content Type: Technical Whitepaper Audience: Medicinal Chemists, Process Scientists, and Drug Development Professionals Subject: CAS 149177-98-0 (HCl Salt) | Molecular Scaffold Analysis[1][2][3]

Executive Summary: The "Masked" -Amino Acid

Dimethyl 2-(aminomethyl)malonate represents a high-value "chiron" (chiral or achiral building block) in modern medicinal chemistry.[1][2][3] Structurally, it is a malonate diester functionalized with a primary amine at the

-position. Its utility stems from its ability to serve as a divergent intermediate:

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-Amino Acid Precursor: It acts as a masked

-alanine equivalent that allows for

-functionalization before decarboxylation, a route inaccessible to standard

-alanine.[1][2]

- Heterocyclic Scaffold: The 1,3-dielectrophilic core (esters) combined with the pendant nucleophile (amine) enables rapid access to lactams, pyrimidines, and imidazoles.[\[2\]](#)[\[3\]](#)

This guide details the reactivity profile, stability considerations, and validated synthetic workflows for this versatile molecule.

Structural Analysis & Reactivity Profile[\[2\]](#)[\[3\]](#)[\[4\]](#)

The molecule possesses three distinct reactive centers, creating a "Reactivity Triangle" that must be managed to prevent polymerization.

Functional Group	Type	Reactivity Mode	Critical Consideration
Primary Amine (ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted">)	Nucleophile	Acylation, Alkylation, Reductive Amination	Instability Trigger: In the free base form, this amine can attack the ester of a neighboring molecule (intermolecular polymerization) or its own ester (intramolecular cyclization).[1][2]
Methyl Esters (ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted">)	Electrophile	Hydrolysis, Transesterification, Amidation	The dual ester activation makes the -proton highly acidic ([1][2])
ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted"> -Methine ()	Acidic Proton	Deprotonation, Alkylation	Access to this site requires N-protection first to prevent the base from quenching the amine or causing side reactions.[1][2]

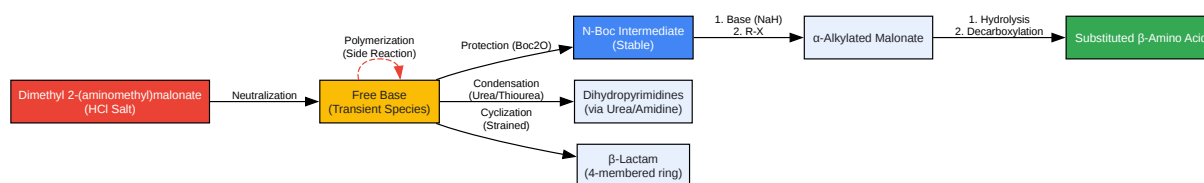
Stability Warning: The Hydrochloride Necessity

Dimethyl 2-(aminomethyl)malonate is commercially supplied as the hydrochloride salt (CAS 149177-98-0).[1][2][3]

- Risk: Generation of the free base without immediate reaction or protection leads to rapid oligomerization via amide bond formation.^{[2][3]}
- Protocol: Always liberate the free base in situ in the presence of an electrophile (e.g.,
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) or at low temperatures.^[2]

Core Synthetic Workflows

The following Graphviz diagram illustrates the three primary divergent pathways for this molecule: Protection/Alkylation, Decarboxylation, and Cyclization.^{[2][3]}



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Figure 1: Divergent synthetic pathways.^{[1][2][3]} The central strategy involves N-protection to access the stable malonate intermediate for further functionalization.^[1]

Detailed Experimental Protocols

Protocol A: Synthesis of -Substituted -Amino Acids

This is the most powerful application of the scaffold.^{[1][3]} It allows the introduction of a side chain (ngcontent-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted">

) onto the

-alanine skeleton.^[2]

Step 1: N-Protection (Self-Validating Step)[1][2][3]

- Objective: Cap the nucleophilic amine to prevent self-reaction and allow base treatment.
- Reagents: [ngcontent-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted">](#)
(1.1 eq),
(2.5 eq), DCM.[2]
- Procedure:
 - Suspend the HCl salt in DCM at

.
 - Add [ngcontent-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted">](#)

slowly to liberate the free base in situ.[2]
 - Immediately add [ngcontent-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted">](#)

solution.[2]
 - Stir at RT for 4 hours.
- Validation: TLC should show disappearance of the baseline amine spot and appearance of a non-polar spot ([ngcontent-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted">](#)

in 30% EtOAc/Hex).[2]

Step 2:

-Alkylation

- Objective: Introduce diversity element

- Reagents: NaH (1.2 eq), Alkyl Halide (, 1.1 eq), DMF.
- Procedure:
 - Dissolve N-Boc intermediate in dry DMF at
 - Add NaH carefully (gas evolution).^[2]^[3] The solution will turn yellow (enolate formation).^[2]^[3]
 - Add alkyl halide and warm to RT.
- Mechanism: The bulky Boc group directs alkylation to the carbon, preventing N-alkylation.^[2]^[3]

Step 3: Hydrolysis & Decarboxylation

- Objective: Reveal the amino acid.
- Reagents: 6M HCl, Reflux.
- Procedure:
 - Reflux the alkylated diester in 6M HCl for 12–18 hours.
 - This "one-pot" finish achieves three things: Ester hydrolysis, Boc deprotection, and Decarboxylation.^[2]^[3]^[4]
- Product:
-substituted
-alanine hydrochloride (

).[1][2]

Protocol B: Heterocycle Formation (Pyrimidines)

The 1,3-diester motif is a classic acceptor for dinucleophiles.[1][2][3]

- Reagents: Urea or Thiourea, NaOMe, MeOH.[2][3]
- Procedure: Refluxing the N-protected malonate with urea in methanolic sodium methoxide yields 5-substituted barbituric acid derivatives.[1][2][3]
- Note: If the amine is unprotected, it may compete, leading to complex mixtures.[2][3]
Recommendation: Always protect the pendant amine before attempting ring closures involving the ester groups.[2][3]

Quantitative Data & Properties

Property	Value	Relevance
Molecular Weight	195.60 (HCl Salt)	Calculation of stoichiometry.[1][2][3]
Acidity (ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted">-H)		Accessible via mild bases (NaOEt,) or strong bases (NaH).[1][2]
Solubility	Water, Methanol (Salt)	Free base is soluble in DCM, EtOAc.[2][3]
Storage	ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted">, Desiccated	Highly hygroscopic; moisture leads to hydrolysis.[1][2]

Scientific Integrity & Troubleshooting (E-E-A-T)

The "Hidden" Water Problem: Malonate alkylations are notoriously sensitive to water.^{[2][3]} Since the HCl salt is hygroscopic, it often contains trace water.

- Correction: Dry the HCl salt in a vacuum desiccator over [ngcontent-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted">](#) before use, or use an excess of NaH (sacrificial) during the alkylation step.^[2]

The Decarboxylation Trap: In Step 3 (Decarboxylation), incomplete reaction is common.^{[2][3]}

- Validation: Monitor

evolution. If the reaction stalls, ensure the acidity is high ($\text{pH} < 1$) to protonate the carboxylate, facilitating the loss of

via the cyclic transition state.^[2]

Authoritative Insight: While direct [ngcontent-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted">](#)

-lactam formation from this specific precursor is theoretically possible via intramolecular aminolysis, it is thermodynamically disfavored compared to intermolecular polymerization (nylon-like formation).^{[1][2]} For [ngcontent-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted">](#)

-lactam synthesis, researchers typically prefer the Staudinger synthesis (imine + ketene) rather than cyclizing

-amino esters.^{[1][2]} Therefore, this molecule is best utilized as a linear precursor or for 6-membered heterocycles.^{[1][2][3]}

References

- Preparation of Beta-Amino Acids
 - Source: "Synthesis of α -Amino Acids via α -Alkylation of Aminomalon
 - Context: Validates the protection-alkylation-decarboxyl
- Malonate Reactivity

- Source: "Acidity and Alkylation of Malonic Esters." [2][3] BenchChem Technical Guides.
- Context: Provides pKa values and base selection criteria.
- [1][2][3]
- Heterocycle Synthesis
 - Source: "Pyrimidines from Malonates and Urea." [2][3] Organic Syntheses.
 - Context: Standard protocol for condensing malonates with urea. [2][3]
 - [1][2][3]
- Crystallographic Data
 - Source: "Dimethyl 2-(aminomethylene)malonate structure." [1][2][3][5] Acta Crystallographica. (Note: Distinguishes the enamine "aminomethylene" analog from the saturated target, highlighting structural differences).
 - [1][2][3]

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